

tin neodecanoate vs tin chloride impurity levels

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Compound Focus: Tin(2+) neodecanoate

CAS No.: 49556-16-3

Cat. No.: S1904512

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Chemical Profiles and Handling

The table below summarizes key identifiers and properties of the two compounds.

Property	Tin Neodecanoate (e.g., Dimethyltin Dineodecanoate)	Tin Chloride (e.g., Tin(II) Chloride Dihydrate)
Chemical Formula	Varies by type (e.g., $C_{14}H_{28}O_4Sn$ for Dimethyltin Dineodecanoate) [1]	$SnCl_2 \cdot 2H_2O$ [2]
CAS Number	68928-76-7 (for Dimethyltin Dineodecanoate) [3]	7772-99-8 (anhydrous) [4], 10025-69-1 (dihydrate)
Physical Form	Information missing	Fine crystals [2]
Assay/Purity	Information missing	$\geq 98\%$ [2]

| Common Applications | - PVC heat stabilizer [1]

- Catalyst for polyurethane foams, coatings, and sealants [5] | - Lewis acid catalyst in organic synthesis [2]
- Synthesis of indoles and aldehydes [2]
- Reducing agent |

Safety and Handling: Tin(II) chloride dihydrate is classified as corrosive and causes severe skin burns and eye damage. It is also toxic if inhaled or swallowed and may cause respiratory irritation [2]. Always consult the specific Safety Data Sheet (SDS) for both compounds before experimental use.

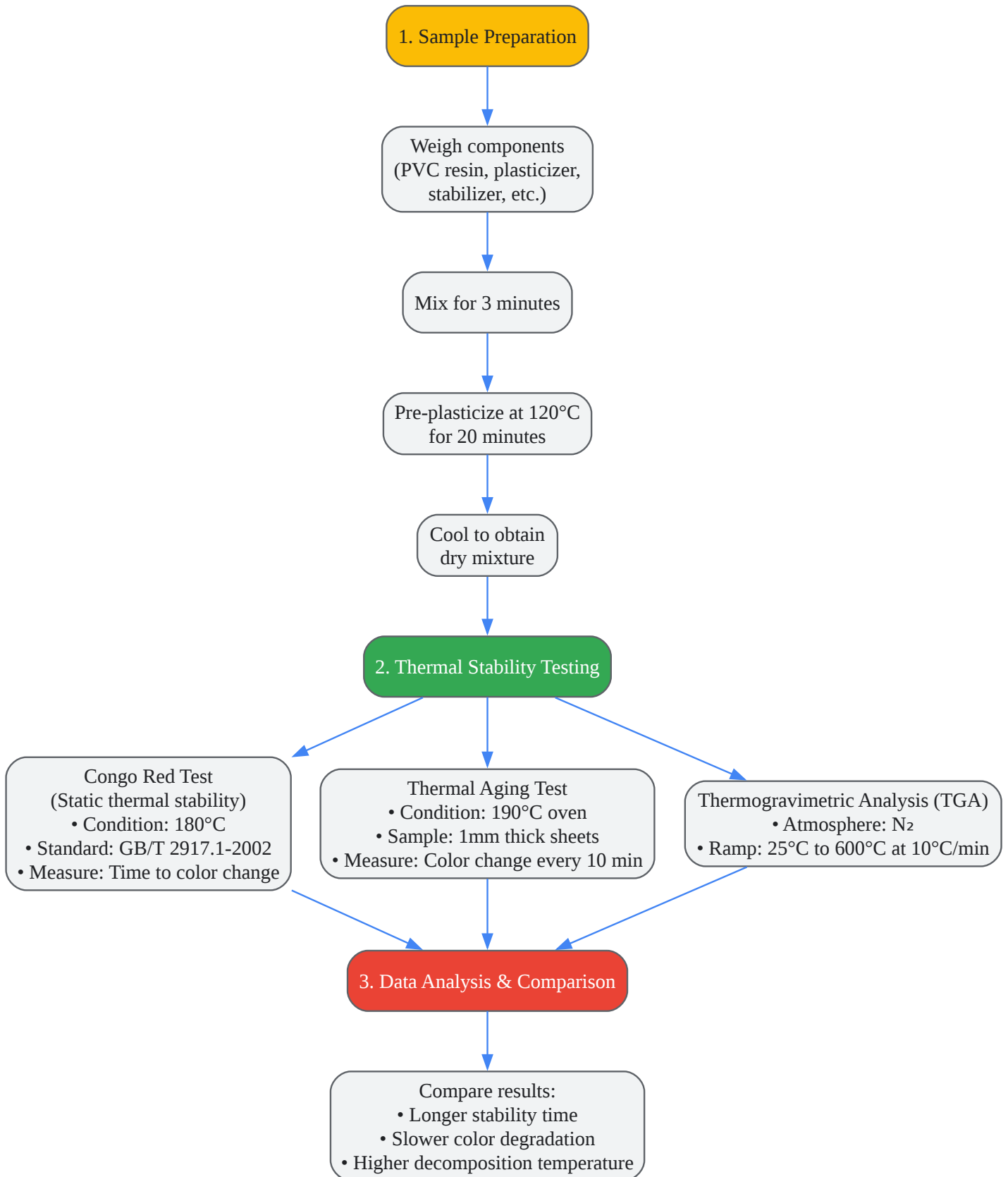
Guidance on Sourcing Impurity Data

Since a direct comparison is unavailable, you can use the following strategies to find the specific impurity levels required for your research.

- **Check Supplier Certificates of Analysis (CoA):** Reputable chemical suppliers (e.g., Sigma-Aldrich, Aladdin) provide a **Certificate of Analysis** for each product batch, which details the concentrations of specific impurities. This is the most reliable source for precise impurity data.
- **Consult Research Papers for Specific Grades:** The experimental study on tin neodecanoate as a PVC heat stabilizer used an "**Industrial Grade**" material [1]. The impurity profile for this grade is tailored for industrial applications and may differ from a grade suitable for pharmaceutical research.
- **Specify the Tin Chloride Form:** Be aware that "tin chloride" commonly refers to both **tin(II) chloride (SnCl_2)** and **tin(IV) chloride (SnCl_4)**, which have different properties and impurity profiles [6] [7]. Always specify the oxidation state when searching for data.

Experimental Workflow for Thermal Stability Testing

For your technical support content, here is a generalized experimental protocol for evaluating the performance of these compounds as heat stabilizers, based on a published methodology [1]. The diagram below outlines the key stages of the process.



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References

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